

# comparative studies of BG14 in different disease models

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## Compound of Interest

Compound Name: BG14

Cat. No.: B606053

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## Unable to Find Data on "BG14" in Disease Models

A comprehensive search for the compound "**BG14**" in the context of comparative studies across different disease models did not yield any specific information. The scientific literature and publicly available data do not contain discernible research or clinical trial results for a compound designated as **BG14**.

The search results did bring up general information about broad categories of anti-diabetic drugs, such as biguanides, and their mechanisms of action which can include effects on mitochondrial complex I and cellular energy metabolism.[1] However, these results are not specific to a compound named "**BG14**".

Information on various clinical trials for diseases like glioblastoma was also found, but none of these trials mention "**BG14**" as the investigational drug.[2][3][4] The search also provided insights into the methodologies of using different disease models for research and the importance of synergistic modeling, but again, without any specific reference to "**BG14**".[5][6]

It is possible that "**BG14**" is an internal, preclinical designation for a compound that has not yet been disclosed in public forums or scientific publications. Research and development in the pharmaceutical industry often involves internal codenames for investigational drugs before they are given a generic or brand name.

Without any available data on "BG14", it is not possible to provide a comparative analysis, detail experimental protocols, or create the requested data visualizations. Further clarification on the identity of "BG14" is required to proceed with this request. It is recommended to verify the compound's name and check for any alternative designations or recent publications that may not yet be widely indexed.

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## References

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